

# diacetamide melting and boiling point data

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## Compound of Interest

Compound Name:	Diacetamide
Cat. No.:	B036884

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## An In-depth Technical Guide to the Melting and Boiling Points of **Diacetamide**

This guide provides a comprehensive overview of the physical properties of **diacetamide**, specifically its melting and boiling points. It is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies for the characterization of this compound.

## Physicochemical Properties of Diacetamide

**Diacetamide**, with the chemical formula  $C_4H_7NO_2$ , is a colorless crystalline solid.<sup>[1]</sup> Accurate determination of its melting and boiling points is crucial for its identification, purity assessment, and application as a solvent or intermediate in chemical synthesis.<sup>[1][2][3]</sup>

## Data on Melting and Boiling Points

The experimentally determined melting and boiling points of **diacetamide** are summarized below. Variations in reported values can be attributed to differences in experimental conditions and sample purity.

Physical Property	Temperature Range (°C)	Temperature (°K)	References
Melting Point	75.5 - 76.5 °C	348.65 - 349.65 K	<a href="#">[1]</a> <a href="#">[4]</a>
74 - 78 °C	347.15 - 351.15 K	<a href="#">[5]</a>	
79 °C	352.15 K	<a href="#">[6]</a>	
Boiling Point	222 - 223 °C	495.15 - 496.15 K	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
220 - 222 °C	493.15 - 495.15 K	<a href="#">[6]</a>	

## Experimental Protocols for Determination

Standardized methods are employed to determine the melting and boiling points of chemical compounds like **diacetamide**. The most common techniques are detailed below.

### Melting Point Determination: Capillary Method

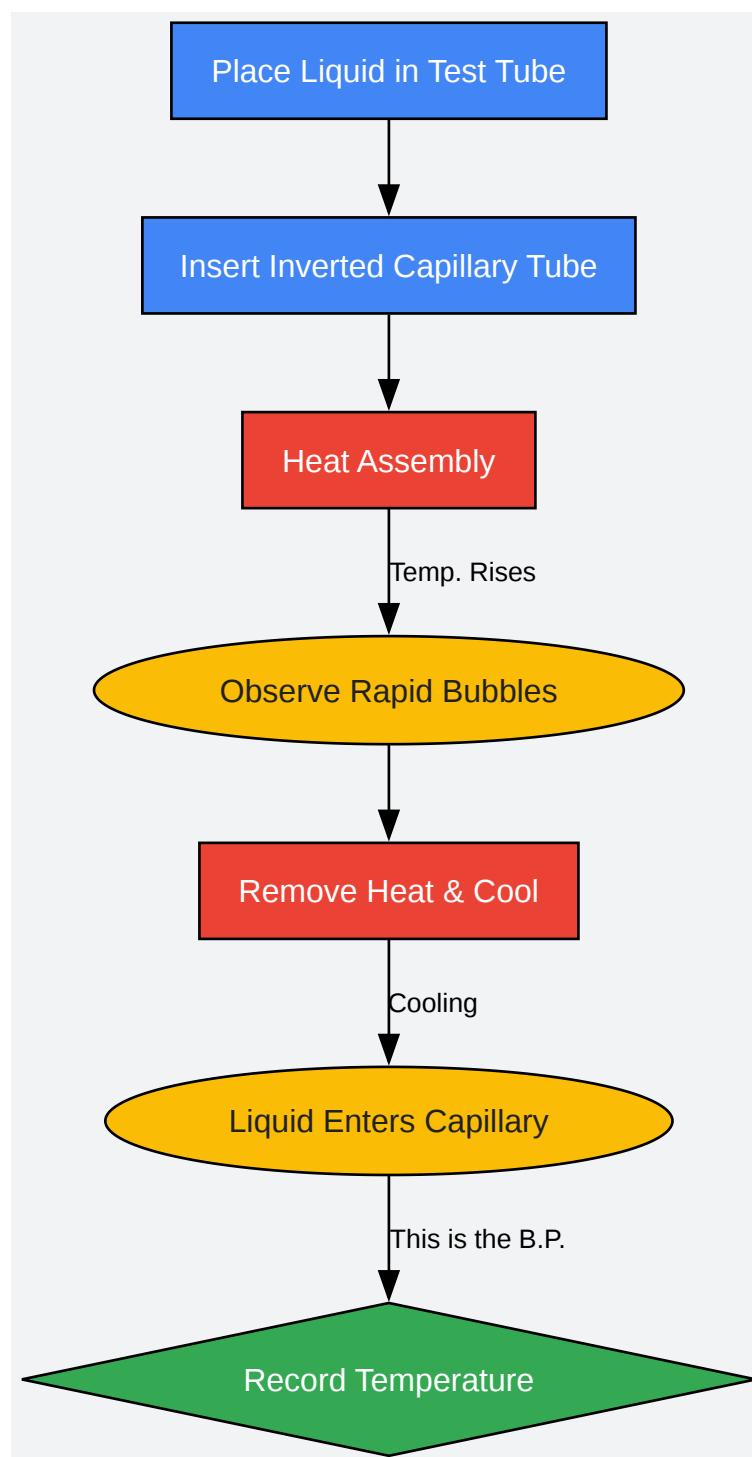
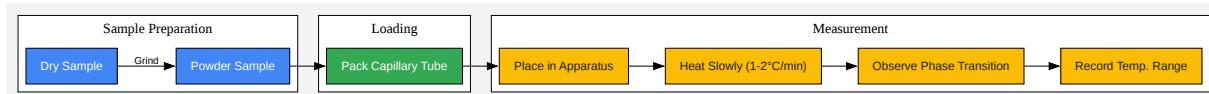
The capillary method is a fundamental technique for accurately determining the melting point of a solid organic compound.[\[7\]](#) The principle relies on heating a small sample at a controlled rate and observing the temperature range over which the solid-to-liquid phase transition occurs.[\[7\]](#) Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities tend to depress and broaden this range.[\[3\]](#)[\[8\]](#)

Methodology:

- Sample Preparation: The **diacetamide** sample must be thoroughly dried and finely powdered.
- Capillary Tube Loading: A small amount of the powdered sample is packed into a thin-walled capillary tube that is sealed at one end.[\[3\]](#)
- Apparatus Setup: The capillary tube is placed in a heating apparatus, such as a Mel-Temp device or a Thiele tube containing mineral oil, and attached to a calibrated thermometer.
- Heating: The apparatus is heated rapidly to a temperature approximately 15-20°C below the expected melting point. The heating rate is then reduced to a slow and steady 1-2°C per

minute to ensure thermal equilibrium.

- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the range.[\[9\]](#)



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